

Preparation of BMS-193885 for Intraperitoneal Injection: Application Notes and Protocols

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Compound of Interest

Compound Name: BMS-193885

CAS No.: 186185-03-5

Cat. No.: B1667178

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Abstract

This document provides detailed application notes and a comprehensive protocol for the preparation of **BMS-193885**, a potent and selective neuropeptide Y1 (NPY1) receptor antagonist, for intraperitoneal (IP) injection in animal models. Proper formulation is critical for ensuring the bioavailability, efficacy, and safety of this compound in preclinical research. This guide summarizes key quantitative data, outlines a step-by-step experimental protocol for solubilization and administration, and provides important considerations for vehicle selection and long-term studies.

Introduction

BMS-193885 is a valuable research tool for investigating the role of the NPY1 receptor in various physiological processes, including appetite, anxiety, and cardiovascular function. Due to its physicochemical properties, careful preparation is required to achieve a stable and biocompatible solution suitable for intraperitoneal administration. This protocol details a reliable

method for preparing **BMS-193885**, ensuring accurate dosing and minimizing potential complications.

Quantitative Data Summary

The following table summarizes the key quantitative parameters for the preparation of **BMS-193885** for intraperitoneal injection.

Parameter	Value	Units	Source(s)
Solubility			
In DMSO	up to 100	mM	
In Water	up to 20	mM	
Recommended Vehicle	DMSO and 20% SBE- β -CD in Saline	-	
Typical Dosage	10	mg/kg	
Maximum Injection Volume (Mouse)	10	mL/kg	-
Maximum Injection Volume (Rat)	10	mL/kg	-
Needle Gauge (Mouse)	25-27	G	-
Needle Gauge (Rat)	23-25	G	-

Experimental Protocol: Preparation of BMS-193885 Solution

This protocol describes the preparation of a **BMS-193885** solution for intraperitoneal injection using a vehicle composed of Dimethyl Sulfoxide (DMSO) and Sulfobutylether- β -cyclodextrin (SBE- β -CD) in saline. This method is designed to enhance the solubility and stability of the compound for in vivo administration.

Materials:

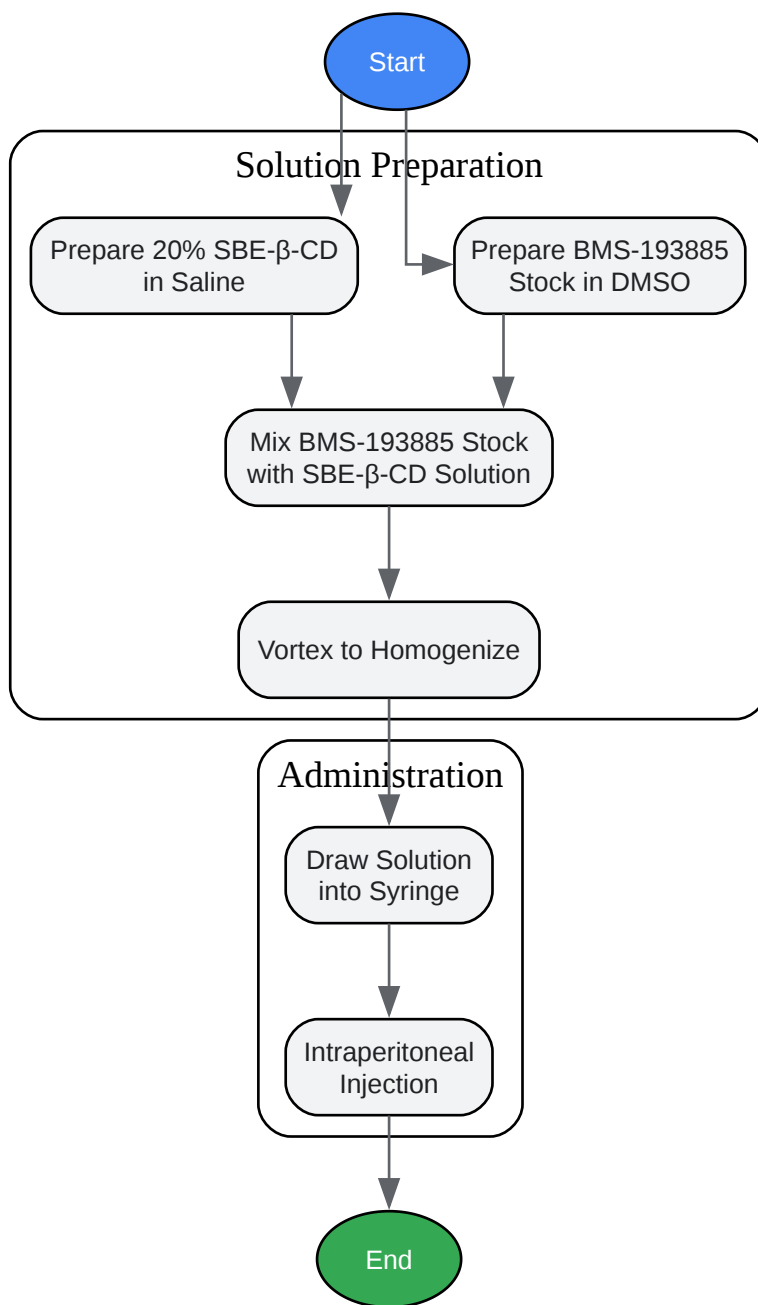
- **BMS-193885** powder
- Dimethyl Sulfoxide (DMSO), sterile, cell culture grade
- Sulfobutylether- β -cyclodextrin (SBE- β -CD)
- Sterile Saline (0.9% NaCl)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettes and sterile filter tips
- Syringes and needles of appropriate gauge

Procedure:

- Prepare 20% SBE- β -CD in Saline:
 - Weigh the required amount of SBE- β -CD powder.
 - Dissolve the SBE- β -CD in sterile saline to achieve a final concentration of 20% (w/v).
 - Ensure the SBE- β -CD is completely dissolved by vortexing or gentle warming. The resulting solution should be clear.
 - This solution can be stored at 4°C for up to one week.
- Prepare **BMS-193885** Stock Solution in DMSO:
 - Weigh the required amount of **BMS-193885** powder in a sterile microcentrifuge tube.
 - Add the appropriate volume of sterile DMSO to achieve a concentrated stock solution (e.g., 25 mg/mL).
 - Vortex thoroughly until the **BMS-193885** is completely dissolved.

- Prepare the Final Injection Solution:
 - In a sterile tube, combine the **BMS-193885** stock solution (in DMSO) with the 20% SBE- β -CD in saline solution. A common ratio is 1 part **BMS-193885**/DMSO stock to 9 parts 20% SBE- β -CD in saline.
 - For example, to prepare 1 mL of the final injection solution, add 100 μ L of the 25 mg/mL **BMS-193885**/DMSO stock solution to 900 μ L of the 20% SBE- β -CD in saline.
 - Vortex the final solution thoroughly to ensure it is homogenous. The final solution should be clear.
- Administration:
 - Draw the prepared **BMS-193885** solution into a sterile syringe fitted with an appropriate gauge needle.
 - Administer the solution via intraperitoneal injection to the animal model. The injection volume should be calculated based on the animal's body weight and the desired dose.

Experimental Workflow



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Caption: Workflow for **BMS-193885** preparation for IP injection.

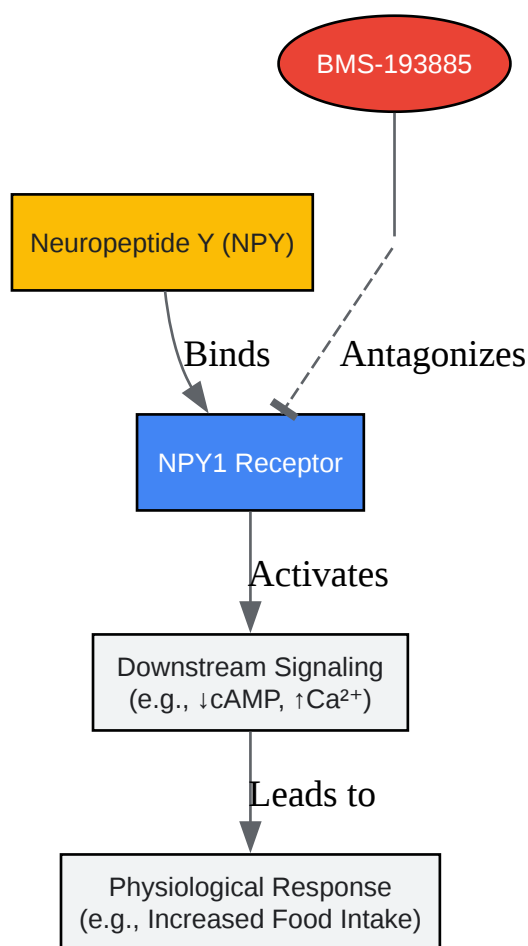
Vehicle Selection and Considerations for Long-Term Studies

The choice of vehicle is critical, especially for chronic administration studies. While the DMSO and SBE-β-CD formulation is recommended for enhancing solubility, researchers should be

aware of potential complications associated with long-term intraperitoneal injections.

- **Adhesive Peritonitis:** A study involving chronic daily intraperitoneal administration of **BMS-193885** (10 mg/kg) for 44 days in rats reported the occurrence of adhesive peritonitis in some animals. This highlights the importance of careful vehicle selection and animal monitoring in long-term experiments.
- **Vehicle-Induced Inflammation:** Repeated intraperitoneal injections of certain vehicles, such as methylcellulose, have been shown to cause significant histological damage to peripheral organs in mice. Therefore, it is crucial to include vehicle-only control groups in experimental designs to differentiate between compound-specific effects and vehicle-induced artifacts.
- **Alternative Vehicles:** While a vehicle of water containing 20% Tween 80 has been used for intravenous administration of **BMS-193885**, its suitability for long-term intraperitoneal use should be carefully evaluated. The stability of Tween 80 in solution can be influenced by factors such as pH and temperature.

Signaling Pathway of BMS-193885



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Caption: **BMS-193885** antagonizes the NPY1 receptor.

Conclusion

The protocol outlined in this document provides a reliable method for preparing **BMS-193885** for intraperitoneal injection. By following these guidelines, researchers can ensure consistent and accurate dosing for their in vivo studies. Careful consideration of the vehicle, especially for long-term administration, and diligent monitoring of animal welfare are paramount to obtaining high-quality, reproducible data.

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